

Spectroscopic Data of 1-(Boc-amino)-2-vinylcyclopropane: A Technical Guide

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Compound of Interest

Compound Name: 1-(Boc-amino)-2-vinylcyclopropane

CAS No.: 134716-46-4

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed analysis of the expected spectroscopic data for the novel compound 1-(tert-butoxycarbonylamino)-2-vinylcyclopropane. As a molecule of interest in synthetic and medicinal chemistry, understanding its structural and electronic properties through spectroscopic analysis is paramount for its application in drug discovery and development. This document collates and predicts the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for this compound. Methodologies for data acquisition and interpretation are also discussed, providing a comprehensive resource for researchers.

Introduction: The Significance of 1-(Boc-amino)-2-vinylcyclopropane

The unique structural motif of a vinyl-substituted cyclopropane ring combined with a Boc-protected amine makes **1-(Boc-amino)-2-vinylcyclopropane** a valuable building block in organic synthesis. The cyclopropane ring introduces conformational rigidity, while the vinyl group and the protected amine offer versatile handles for further functionalization. These features make it an attractive scaffold for the synthesis of novel pharmaceutical agents and complex organic molecules. Accurate spectroscopic characterization is the cornerstone of utilizing such compounds effectively and ensuring the integrity of synthetic pathways.

Predicted Spectroscopic Data

Due to the novelty of **1-(Boc-amino)-2-vinylcyclopropane**, a complete set of publicly available, experimentally-derived spectroscopic data is not readily available. Therefore, the following data is a combination of information from closely related analogs and predictive analysis based on established spectroscopic principles.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

The proton NMR spectrum is expected to be complex due to the diastereotopic protons of the cyclopropane ring and the vinyl group. The following table summarizes the predicted chemical shifts (δ) in ppm, multiplicities, and coupling constants (J) in Hertz.

Table 1: Predicted ^1H NMR Spectroscopic Data for **1-(Boc-amino)-2-vinylcyclopropane** (in CDCl_3)

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Notes
NH	4.5 - 5.5	br s	-	Broad singlet, chemical shift is concentration and solvent dependent.
CH (vinyl)	5.3 - 5.8	ddd	$J \approx 17, 10, 8$	Complex multiplet due to coupling with geminal and vicinal protons.
CH ₂ (vinyl)	4.8 - 5.2	m	-	Two distinct signals for the two diastereotopic geminal protons.
CH (cyclopropyl)	1.8 - 2.2	m	-	Methine proton on the cyclopropane ring adjacent to the vinyl group.
CH (cyclopropyl)	2.5 - 2.9	m	-	Methine proton on the cyclopropane ring adjacent to the amino group.
CH ₂ (cyclopropyl)	0.5 - 1.2	m	-	Diastereotopic methylene protons of the cyclopropane ring.

C(CH ₃) ₃ (Boc)	1.45	s	-	Characteristic sharp singlet for the nine equivalent protons of the tert-butyl group.
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Causality behind Predictions: The chemical shifts for the vinyl protons are based on typical values for monosubstituted alkenes. The upfield shifts of the cyclopropyl protons are a hallmark of the ring strain and anisotropic effects of the cyclopropane ring. The broadness of the NH signal is due to quadrupole broadening and potential hydrogen bonding.

The carbon NMR spectrum will provide information on the number of unique carbon environments.

Table 2: Predicted ¹³C NMR Spectroscopic Data for **1-(Boc-amino)-2-vinylcyclopropane** (in CDCl₃)

Carbon	Predicted Chemical Shift (δ , ppm)	Notes
C=O (Boc)	155 - 157	Carbonyl carbon of the carbamate.
CH (vinyl)	135 - 140	Olefinic methine carbon.
CH ₂ (vinyl)	115 - 120	Olefinic methylene carbon.
C(CH ₃) ₃ (Boc)	79 - 81	Quaternary carbon of the tert-butyl group.
CH-NH (cyclopropyl)	35 - 40	Cyclopropyl carbon attached to the nitrogen.
CH-vinyl (cyclopropyl)	20 - 25	Cyclopropyl carbon attached to the vinyl group.
CH ₂ (cyclopropyl)	10 - 15	Methylene carbon of the cyclopropane ring.
C(CH ₃) ₃ (Boc)	28.3	Methyl carbons of the tert-butyl group.

Causality behind Predictions: The chemical shifts are estimated based on data from similar Boc-protected amines and vinylcyclopropane derivatives. The strained nature of the cyclopropane ring carbons causes them to appear at relatively high field.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

Table 3: Predicted IR Spectroscopic Data for **1-(Boc-amino)-2-vinylcyclopropane**

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity	Notes
N-H Stretch	3300 - 3400	Medium	Characteristic of a secondary amine in a carbamate.
C-H Stretch (sp ²)	3080 - 3100	Medium	From the vinyl group.
C-H Stretch (sp ³)	2850 - 3000	Strong	From the cyclopropyl and Boc groups.
C=O Stretch (Boc)	1690 - 1720	Strong	Carbonyl stretch of the carbamate.
C=C Stretch	1640 - 1650	Medium	Alkene stretch.
N-H Bend	1510 - 1540	Medium	Amide II band.
C-O Stretch	1160 - 1250	Strong	From the ester-like portion of the carbamate.

Causality behind Predictions: These predictions are based on well-established correlation tables for IR spectroscopy. The strong C=O stretch is a definitive feature of the Boc protecting group. The N-H stretch and bend, along with the C=C stretch, confirm the presence of the other key functional groups.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

Table 4: Predicted Mass Spectrometry Data for **1-(Boc-amino)-2-vinylcyclopropane**

Ion	Predicted m/z	Notes
$[M+H]^+$	198.15	Molecular ion peak (protonated).
$[M-C_4H_8]^+$	142.09	Loss of isobutylene from the Boc group.
$[M-Boc+H]^+$	98.09	Loss of the entire Boc group.
$[C_4H_9]^+$	57.07	tert-Butyl cation, often a base peak.

Causality behind Predictions: The fragmentation pattern is predicted based on the known behavior of Boc-protected amines in mass spectrometry. The loss of isobutylene is a characteristic fragmentation pathway, and the tert-butyl cation is a very stable fragment.

Experimental Methodologies

NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the compound in approximately 0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- **Instrumentation:** A 400 MHz or higher field NMR spectrometer.
- **Data Acquisition:** Acquire 1H and ^{13}C spectra at room temperature. For 1H NMR, a sufficient number of scans should be acquired to achieve a good signal-to-noise ratio. For ^{13}C NMR, a proton-decoupled experiment should be performed.
- **Data Processing:** Process the raw data using appropriate software (e.g., MestReNova, TopSpin). Apply Fourier transformation, phase correction, and baseline correction. Reference the spectra to the TMS signal at 0.00 ppm for 1H and 77.16 ppm for ^{13}C (for $CDCl_3$).

IR Spectroscopy

- **Sample Preparation:** For a solid sample, prepare a KBr pellet or use an Attenuated Total Reflectance (ATR) accessory. For a liquid or dissolved solid, a thin film can be prepared on a

salt plate (e.g., NaCl or KBr).

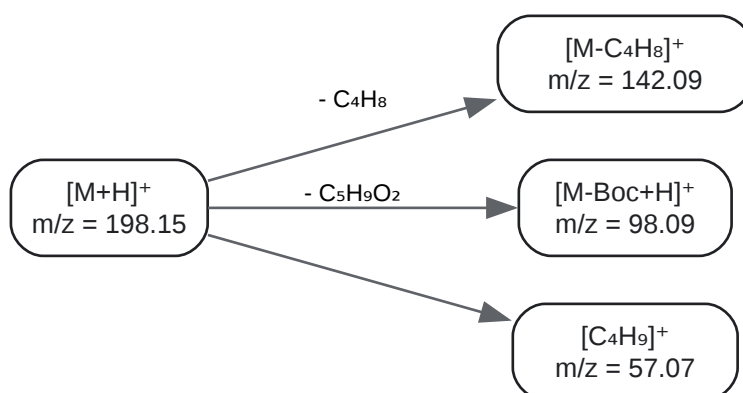
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Acquire the spectrum over the range of 4000-400 cm^{-1} .
- Data Processing: Perform a background subtraction using a spectrum of the empty sample holder or pure solvent.

Mass Spectrometry

- Instrumentation: An electrospray ionization (ESI) mass spectrometer coupled to a suitable mass analyzer (e.g., quadrupole, time-of-flight).
- Sample Preparation: Dissolve a small amount of the sample in a suitable solvent (e.g., methanol, acetonitrile) at a concentration of approximately 1 mg/mL.
- Data Acquisition: Infuse the sample solution into the ESI source. Acquire the mass spectrum in positive ion mode.

Visualization of Key Structural Features

The following diagrams illustrate the structure and key spectroscopic correlations.



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Caption: Predicted major fragmentation pathways in ESI-MS.

Conclusion

This technical guide provides a foundational understanding of the expected spectroscopic characteristics of **1-(Boc-amino)-2-vinylcyclopropane**. The predicted NMR, IR, and MS data, along with the outlined experimental methodologies, will serve as a valuable resource for researchers in the synthesis, purification, and application of this and related compounds. As experimental data becomes available, this guide can be updated to provide an even more accurate and comprehensive reference.

References

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- To cite this document: BenchChem. [Spectroscopic Data of 1-(Boc-amino)-2-vinylcyclopropane: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b135055/docs#spectroscopic-data-of-1-boc-amino-2-vinylcyclopropane-a-technical-guide\]](https://www.benchchem.com/product/b135055/docs#spectroscopic-data-of-1-boc-amino-2-vinylcyclopropane-a-technical-guide)

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